

Essential Safety and Logistical Information for Handling SR121566A

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Compound of Interest

Compound Name: SR121566A

Cat. No.: B1662711

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For researchers, scientists, and drug development professionals, ensuring laboratory safety and proper chemical handling is paramount. This document provides a comprehensive guide to the personal protective equipment (PPE), operational procedures, and disposal plans for the integrin antagonist **SR121566A**.

Chemical Identifier:

- Name: **SR121566A**
- CAS Number: 180144-61-0
- Function: Integrin $\alpha V\beta 3$ Antagonist

While a specific Safety Data Sheet (SDS) for **SR121566A** is not publicly available, safety data for structurally and functionally similar compounds, such as various RGD peptides, indicate that these substances are not classified as hazardous.^{[1][2]} However, it is prudent to handle all laboratory chemicals with a degree of caution. The following guidelines are based on best practices for handling non-hazardous solid chemicals in a laboratory setting.

Personal Protective Equipment (PPE)

The following personal protective equipment should be worn as a minimum precaution when handling **SR121566A** to prevent direct contact and inhalation of the powder.

PPE Category	Item	Specifications
Hand Protection	Nitrile Gloves	Standard laboratory grade, powder-free.
Eye Protection	Safety Glasses	ANSI Z87.1-compliant, with side shields.
Body Protection	Laboratory Coat	Standard, long-sleeved.
Respiratory	Not generally required	Use in a well-ventilated area. If weighing or handling large quantities that may generate dust, a dust mask or use of a fume hood is recommended.

Operational Plan: Step-by-Step Guidance

This section outlines the procedural steps for handling **SR121566A** from receipt to disposal, ensuring a safe and efficient workflow.

Receiving and Inspection

- Upon receipt, visually inspect the container for any signs of damage or leakage.
- Verify that the container is clearly labeled with the chemical name (**SR121566A**) and CAS number (180144-61-0).
- Log the receipt of the chemical in your laboratory's inventory system.

Storage

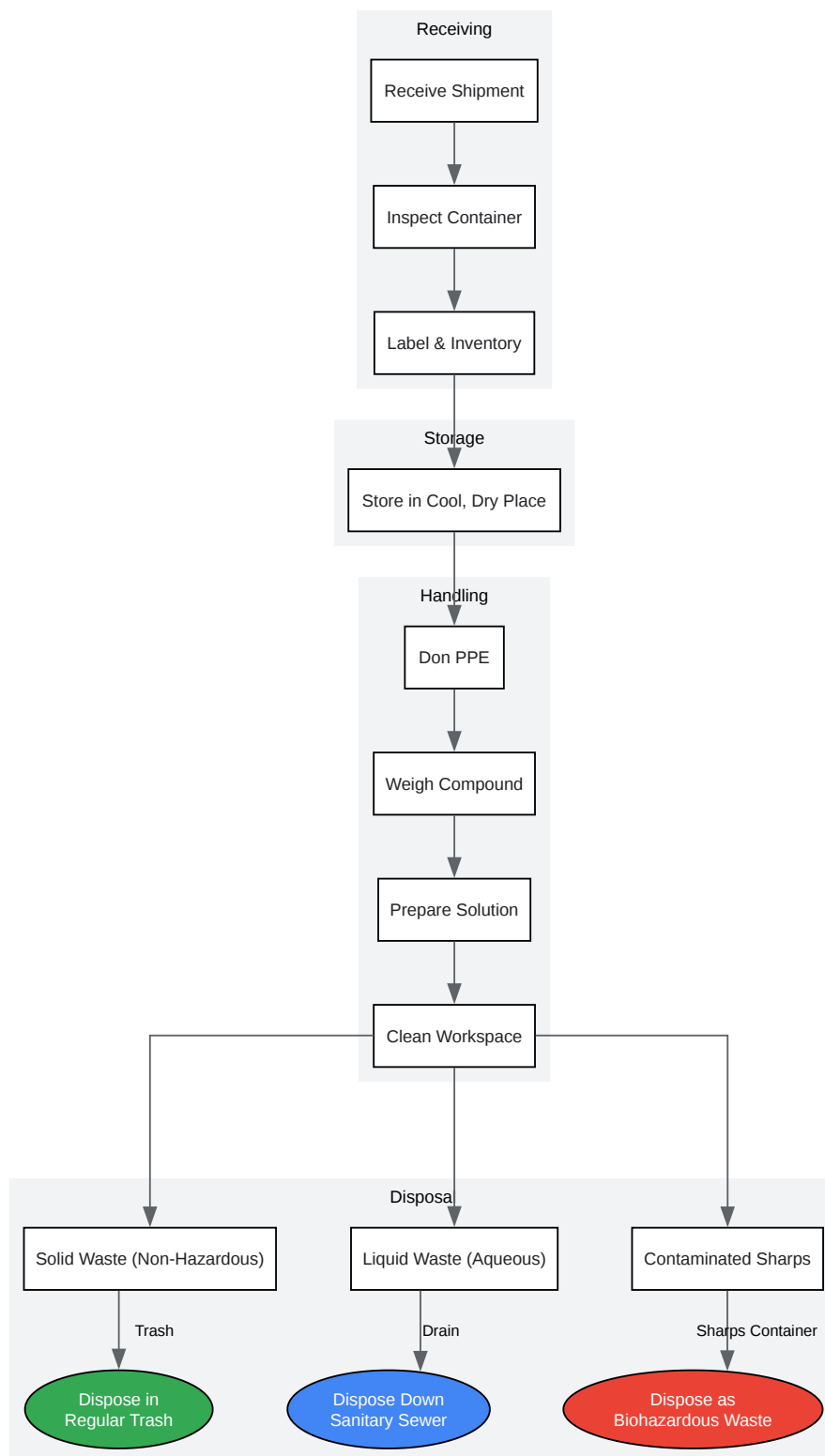
- Store the container in a cool, dry, and well-ventilated area.
- Keep the container tightly sealed to prevent contamination and absorption of moisture.
- Segregate from incompatible materials, such as strong oxidizing agents.

Handling and Use

- Before handling, ensure all required PPE is correctly worn.
- Conduct all weighing and handling of the solid compound in a designated area, such as on a clean lab bench or within a chemical fume hood if there is a potential for dust generation.
- Use dedicated spatulas and weighing boats for **SR121566A** to prevent cross-contamination.
- If preparing solutions, add the solid to the solvent slowly to avoid splashing.
- Clean all equipment and the work area thoroughly after use.

Handling and Disposal Workflow

Workflow for Handling SR121566A



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Caption: A step-by-step workflow for the safe handling and disposal of **SR121566A**.

Disposal Plan

Proper disposal of chemical waste is crucial for laboratory safety and environmental protection. As **SR121566A** is not considered a hazardous substance, the disposal procedures are straightforward.

Solid Waste

- **Unused SR121566A:** Uncontaminated, expired, or unwanted solid **SR121566A** can be disposed of as non-hazardous solid waste.^{[3][4]} It should be placed in a sealed container, clearly labeled as "non-hazardous," and discarded in the regular laboratory trash.
- **Contaminated Materials:** Items such as used gloves, weighing boats, and paper towels that have come into contact with **SR121566A** can also be disposed of in the regular laboratory trash, provided they are not contaminated with any hazardous substances.^[3]

Liquid Waste

- **Aqueous Solutions:** Non-hazardous, water-soluble liquid waste containing **SR121566A** may be flushed down the sanitary sewer with copious amounts of water.^[5]
- **Solvent-Based Solutions:** If **SR121566A** is dissolved in a hazardous solvent, the solution must be disposed of as hazardous chemical waste according to your institution's specific guidelines. Collect the waste in a properly labeled, sealed container for pickup by your environmental health and safety department.

Empty Containers

- Empty containers that previously held **SR121566A** should be triple-rinsed with a suitable solvent (e.g., water or ethanol). The rinsate can be disposed of down the sanitary sewer.^[6]^[7] After rinsing, the container can be discarded in the regular trash or recycled. Before disposal, deface or remove the original label to prevent misidentification.^{[3][7]}

By adhering to these safety and logistical guidelines, researchers can handle **SR121566A** responsibly, ensuring a safe laboratory environment for all personnel.

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